

2,5-Dichlorobenzaldehyde CAS number and properties

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Compound of Interest

Compound Name: 2,5-Dichlorobenzaldehyde

Cat. No.: B1346813

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An In-depth Technical Guide to **2,5-Dichlorobenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dichlorobenzaldehyde is a chlorinated aromatic aldehyde that serves as a crucial intermediate in the synthesis of a wide array of chemical compounds.^[1] Its disubstituted phenyl ring and reactive aldehyde group make it a versatile building block in the pharmaceutical, agrochemical, and specialty chemical industries.^[1] This document provides a comprehensive overview of its chemical and physical properties, synthesis, and applications, with a focus on its relevance to research and development.

Chemical and Physical Properties

2,5-Dichlorobenzaldehyde is typically an off-white to yellow crystalline powder.^{[1][2]} It is soluble in organic solvents such as ethanol and ether, but has limited solubility in water.^[3]

Identifiers and Descriptors

Identifier	Value
CAS Number	6361-23-5[4]
Molecular Formula	C ₇ H ₄ Cl ₂ O[3]
Molecular Weight	175.01 g/mol [4][5]
InChI	InChI=1S/C7H4Cl2O/c8-6-1-2-7(9)5(3-6)4-10/h1-4H[4]
InChIKey	BUXHYMZMVMNDMG-UHFFFAOYSA-N[6][4]
SMILES	O=Cc1cc(Cl)ccc1Cl[2][6]
Synonyms	Benzaldehyde, 2,5-dichloro-[3]

Physical Properties

Property	Value
Appearance	Off-white to yellow crystal powder[1]
Melting Point	54-58 °C[7]
Boiling Point	231-233 °C[7]
Flash Point	110 °C (closed cup)[4]
Purity	Typically ≥96%[4]

Synthesis

A common laboratory-scale synthesis of **2,5-Dichlorobenzaldehyde** involves the oxidation of 2,5-dichlorobenzyl alcohol.

Experimental Protocol: Oxidation of 2,5-Dichlorobenzyl Alcohol

This protocol describes the synthesis of **2,5-dichlorobenzaldehyde** from 2,5-dichlorobenzenemethanol using cobalt ferrite (CoFe_2O_4) magnetic nanoparticles as a catalyst and Oxone as the oxidizing agent.

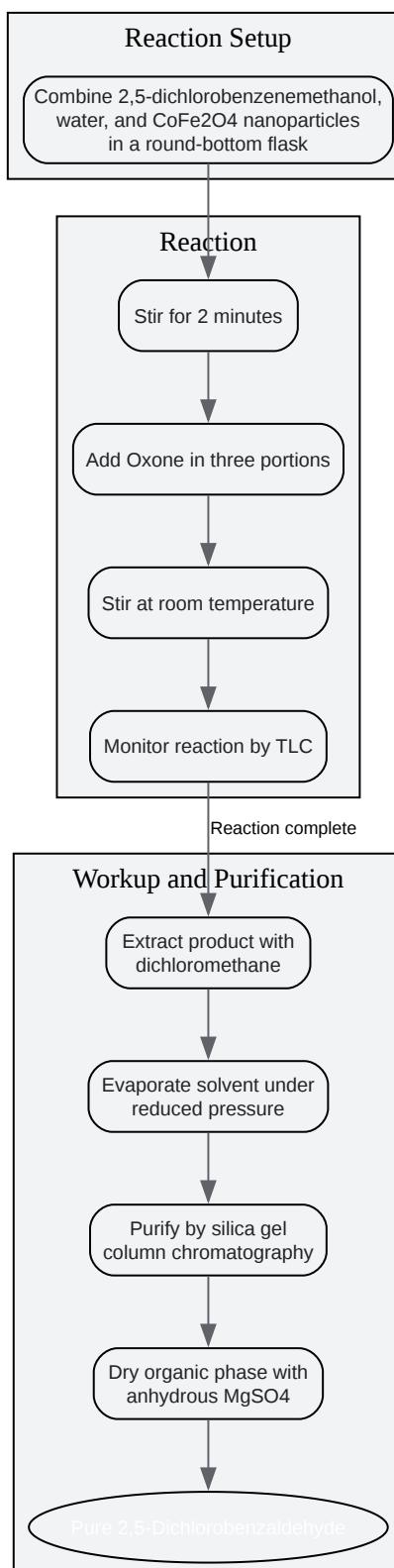
Materials:

- 2,5-dichlorobenzenemethanol (1 mmol)
- Water (1 mL)
- CoFe₂O₄ magnetic nanoparticles (11.8 mg, 5 mol%)
- Oxone (potassium peroxyomonosulfate) (0.6 mmol)
- Dichloromethane
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Ethyl acetate and cyclohexane for thin-layer chromatography (TLC)

Procedure:

- To a round-bottom flask, add 2,5-dichlorobenzenemethanol (1 mmol), water (1 mL), and CoFe₂O₄ magnetic nanoparticles (11.8 mg, 5 mol%).^[8]
- Stir the reaction mixture for 2 minutes.^[8]
- Add Oxone (0.6 mmol) in three portions.^[8]
- Stir the reaction mixture at room temperature.^[8]
- Monitor the progress of the reaction using thin-layer chromatography (TLC) with an eluent of ethyl acetate-cyclohexane (2:10, v/v).^[8]
- Upon completion of the reaction, extract the product with dichloromethane.^[8]
- Remove the solvent by distillation under reduced pressure to obtain the crude product.^[8]
- Purify the crude product using silica gel column chromatography to yield pure **2,5-dichlorobenzaldehyde**.^{[8][9]}

- Dry the organic phase with anhydrous magnesium sulfate.[8]



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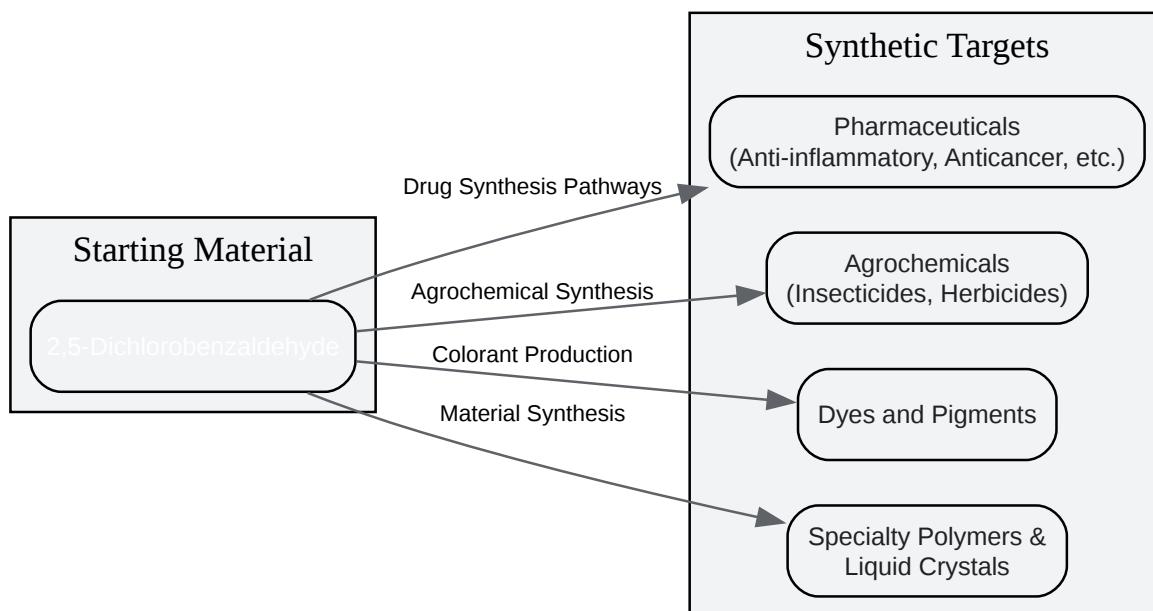
Caption: Workflow for the synthesis of **2,5-Dichlorobenzaldehyde**.

Reactivity and Applications

The chemical reactivity of **2,5-Dichlorobenzaldehyde** is dominated by the aldehyde functional group and influenced by the two chlorine atoms on the aromatic ring. It readily undergoes nucleophilic addition and substitution reactions.^[1] A key reaction is its oxidation to the corresponding carboxylic acid.^[3]

This versatile intermediate is widely used in:

- **Pharmaceutical Synthesis:** It is a key starting material for various active pharmaceutical ingredients (APIs), including anti-inflammatory, analgesic, antibacterial, antifungal, and anticancer drugs, as well as agents for the central nervous system. It is also used as a building block for the synthesis of the anticancer drug etoposide.^[3]
- **Agrochemicals:** It is employed in the manufacturing of insecticides, herbicides, and fungicides.^[6]
- **Dyes and Pigments:** The compound serves as a raw material for the preparation of certain azo dyes and organic pigments.^[6]
- **Material Science:** It has applications in the development of specialty polymers and liquid crystal monomers for displays.
- **Research:** It has been investigated as a potential optical probe for detecting methyltransferase activity and for its role in inhibiting cancer cell proliferation by binding to survivin.^[3]



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Caption: Role as a versatile chemical intermediate.

Safety and Handling

2,5-Dichlorobenzaldehyde is considered a hazardous substance. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[6][4]} Some classifications also indicate that it can cause severe skin burns and eye damage.^[5]

Hazard Statements:

- H315: Causes skin irritation^{[6][4]}
- H319: Causes serious eye irritation^{[6][4]}
- H335: May cause respiratory irritation^{[6][4]}

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^{[6][4]}

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][4]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[6][4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][4]

It is essential to handle this chemical in a well-ventilated area, preferably under a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[10] Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[10][11]

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